

# phenformin pharmacokinetics absorption metabolism

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Phenformin

CAS No.: 114-86-3

Cat. No.: S539400

[Get Quote](#)

## Known Pharmacological Properties of Phenformin

The table below summarizes the available information on **phenformin's** mechanism and status. Note that key pharmacokinetic parameters are not established in the literature found [1].

Property	Description
Drug Class	Biguanide [1]
Primary Mechanism	Binds to and activates AMP-activated protein kinase (AMPK) [1].
Hypoglycemic Action	Reduces intestinal glucose absorption, decreases hepatic glucose production, increases insulin sensitivity [1].
Additional Effect	Inhibits several variants of ATP-sensitive potassium channels (e.g., Kir6.1) [1].
Current Approval Status	Not approved in the US or other major regions due to high risk of lactic acidosis [1].

## Gaps in Pharmacokinetic Data

A significant amount of quantitative pharmacokinetic data for **phenformin** is **Not Available** in the accessed sources [1]. Key parameters for a thorough technical guide are missing, including:

- **Absorption:** Absolute bioavailability, time to reach maximum concentration (Tmax).
- **Distribution:** Volume of distribution (Vd), protein binding.
- **Metabolism:** Metabolic pathways and enzymes involved.
- **Elimination:** Route of elimination, half-life, clearance.

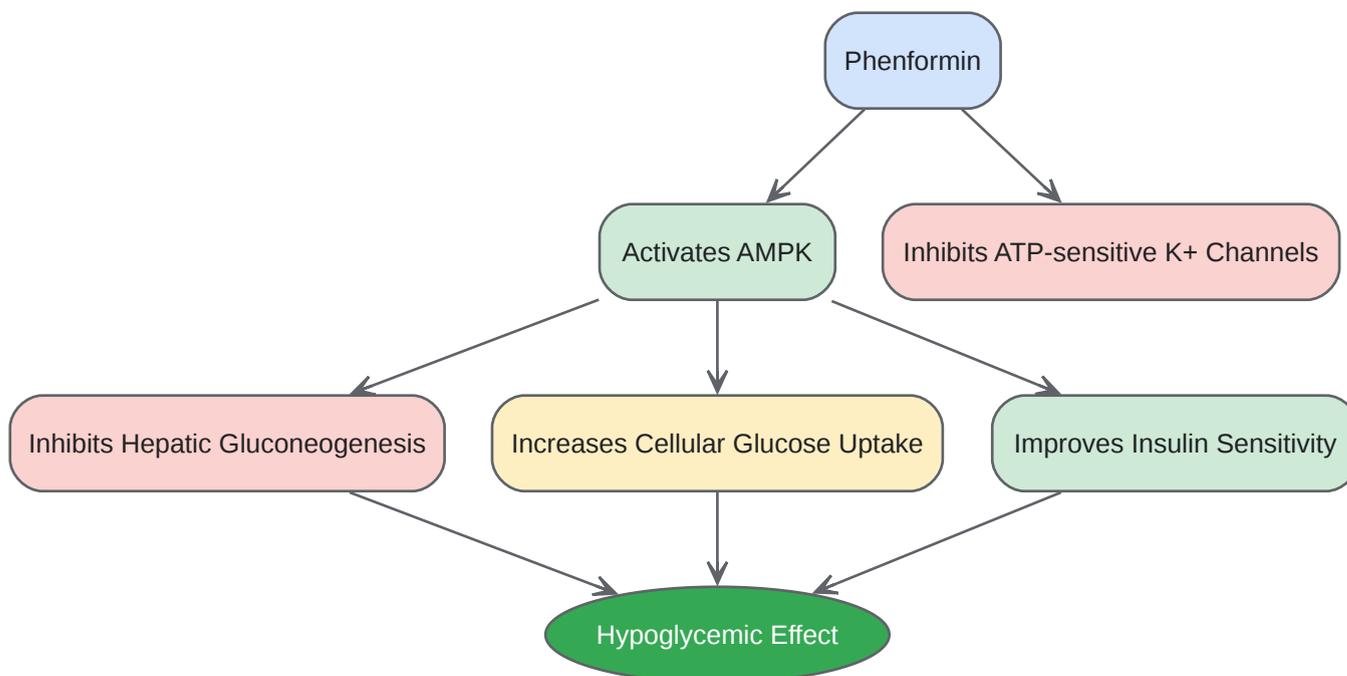
## Experimental Protocol Considerations

Since detailed protocols for **phenformin**-specific pharmacokinetic studies are not available in the search results, here is a general framework for key assays based on common practices in drug discovery:

- **Cell Viability/Proliferation Assays (as referenced in phenformin efficacy studies):**
  - **MTT Assay:** Used to measure cell viability and drug sensitivity. Cells are treated with the compound, followed by incubation with MTT reagent. The resulting formazan crystals are dissolved, and absorbance is measured to determine the proportion of viable cells [2].
  - **Colony Formation Assay:** Evaluates long-term cell survival and proliferative capacity. Cells are treated and allowed to grow for several days, after which they are stained and the number of colonies is counted [2].
- **Analysis of Protein Expression and Interactions:**
  - **Western Blotting:** Used to detect specific proteins and their post-translational modifications. After treatment, cell lysates are prepared, proteins are separated by gel electrophoresis, transferred to a membrane, and probed with target-specific antibodies [2].
  - **Co-immunoprecipitation (Co-IP):** Used to identify protein-protein interactions. An antibody against a target protein is used to pull it out of a cell lysate, along with any proteins bound to it. The interacting partners are then identified, often via mass spectrometry [2].

## Phenformin Mechanism of Action Pathway

The following diagram illustrates the primary known molecular mechanism of **phenformin**, based on the information available.



Click to download full resolution via product page

*Phenformin's primary mechanism involves AMPK activation, leading to reduced glucose production and improved uptake.*

## Research Recommendations

Given the lack of publicly available, detailed pharmacokinetic data, you may need to pursue these avenues for deeper investigation:

- **Historical Literature:** Conduct a thorough search for primary research articles from the 1960s-1970s, when **phenformin** was still in clinical use.
- **Regulatory Archives:** Check if the U.S. Food and Drug Administration (FDA) or other regulatory bodies have archived assessment reports that contain this data.
- **Analogue Reference:** Consider referencing the pharmacokinetics of **metformin** as a closely related biguanide. While not identical, its data can provide a useful conceptual framework, as described in review articles [3].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Phenformin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Novel combination therapy with phenformin enhances the ... [pmc.ncbi.nlm.nih.gov]
3. Metformin: A Review of Potential Mechanism and Therapeutic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [phenformin pharmacokinetics absorption metabolism]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539400#phenformin-pharmacokinetics-absorption-metabolism>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com